

physical properties of 5-Fluoro-4-iodo-2-methoxypyridine

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Compound of Interest

Compound Name: **5-Fluoro-4-iodo-2-methoxypyridine**

Cat. No.: **B1387975**

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An In-depth Technical Guide to the Physical Properties of **5-Fluoro-4-iodo-2-methoxypyridine**

Introduction

5-Fluoro-4-iodo-2-methoxypyridine is a halogenated, heterocyclic organic compound of significant interest to researchers in medicinal chemistry and drug development.^[1] Its pyridine core, a six-membered aromatic ring containing a nitrogen atom, is a common scaffold in pharmaceuticals. The strategic placement of fluoro, iodo, and methoxy groups on this ring imparts unique electronic and steric properties, making it a versatile building block in organic synthesis.^[1] The fluorine atom can enhance metabolic stability and binding affinity, the iodine atom serves as a reactive handle for cross-coupling reactions, and the methoxy group can modulate solubility and electronic characteristics.^[1] This guide provides a comprehensive overview of the core physical properties of this compound, offering insights for its application in research and development.

Chemical and Physical Data Summary

A compilation of the key physical and chemical properties of **5-Fluoro-4-iodo-2-methoxypyridine** is presented below for quick reference.

Property	Value	Source(s)
CAS Number	884495-13-0	[2] [3] [4]
Molecular Formula	C ₆ H ₅ FINO	[1] [2] [5]
Molecular Weight	253.01 g/mol	[2] [5]
Boiling Point	250°C	[2]
Density	1.903 g/cm ³	[2]
Flash Point	105°C	[2]
Predicted pKa	-0.41 ± 0.18	[2]
Storage Conditions	2–8 °C, under inert gas	[2]

Detailed Physical Properties

Molecular Structure

The structure of **5-Fluoro-4-iodo-2-methoxypyridine** is defined by a pyridine ring substituted at the 2, 4, and 5 positions. The IUPAC name clearly defines the connectivity of the methoxy (-OCH₃), iodine (-I), and fluorine (-F) groups.

Caption: Chemical structure of **5-Fluoro-4-iodo-2-methoxypyridine**.

Thermal Properties

Boiling Point: The compound has a relatively high boiling point of 250°C, which is indicative of strong intermolecular forces, likely dipole-dipole interactions arising from the polar C-F, C-I, and C-O bonds, as well as the inherent polarity of the pyridine ring.[\[2\]](#)

Flash Point: With a flash point of 105°C, the substance is combustible but not highly flammable.[\[2\]](#) Appropriate precautions should be taken to avoid ignition sources when handling it at elevated temperatures.

Density

The density is reported as 1.903 g/cm³, indicating that it is significantly denser than water.[\[2\]](#)

This high density is largely attributable to the presence of the heavy iodine atom in the molecule.

Acidity/Basicity

The predicted pKa of -0.41 suggests that **5-Fluoro-4-iodo-2-methoxypyridine** is a very weak base.[\[2\]](#) The electron-withdrawing effects of the fluorine and iodine substituents, combined with the electronegativity of the nitrogen atom in the pyridine ring, significantly reduce the basicity of the nitrogen lone pair.

Spectroscopic Characterization (Predicted)

While specific spectral data for this compound is not publicly available, its structure allows for the prediction of key features in NMR spectroscopy.

- ¹H NMR: The proton NMR spectrum is expected to show two distinct signals in the aromatic region corresponding to the two protons on the pyridine ring. A singlet corresponding to the three protons of the methoxy group would appear in the upfield region (typically 3.5-4.5 ppm).
- ¹³C NMR: Six distinct signals are expected, one for each carbon atom in the molecule. The carbon atoms bonded to electronegative atoms (F, I, O, N) will be significantly deshielded and appear at higher chemical shifts.
- ¹⁹F NMR: A single resonance is expected for the fluorine atom. The coupling of this fluorine with the adjacent proton would provide structural confirmation.

Safety, Handling, and Storage

Proper handling and storage are crucial for maintaining the integrity of **5-Fluoro-4-iodo-2-methoxypyridine** and ensuring laboratory safety.

General Handling Precautions

As with many halogenated compounds, appropriate safety measures are essential.[\[1\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]
- Ventilation: Use only in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[6][7]
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[6]

First Aid Measures

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[6]
- Skin Contact: In case of skin contact, wash with plenty of soap and water.[6]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[6]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[6]

Storage Recommendations

The compound should be stored under an inert gas (nitrogen or argon) at 2–8 °C.[2] It is recommended to keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7]

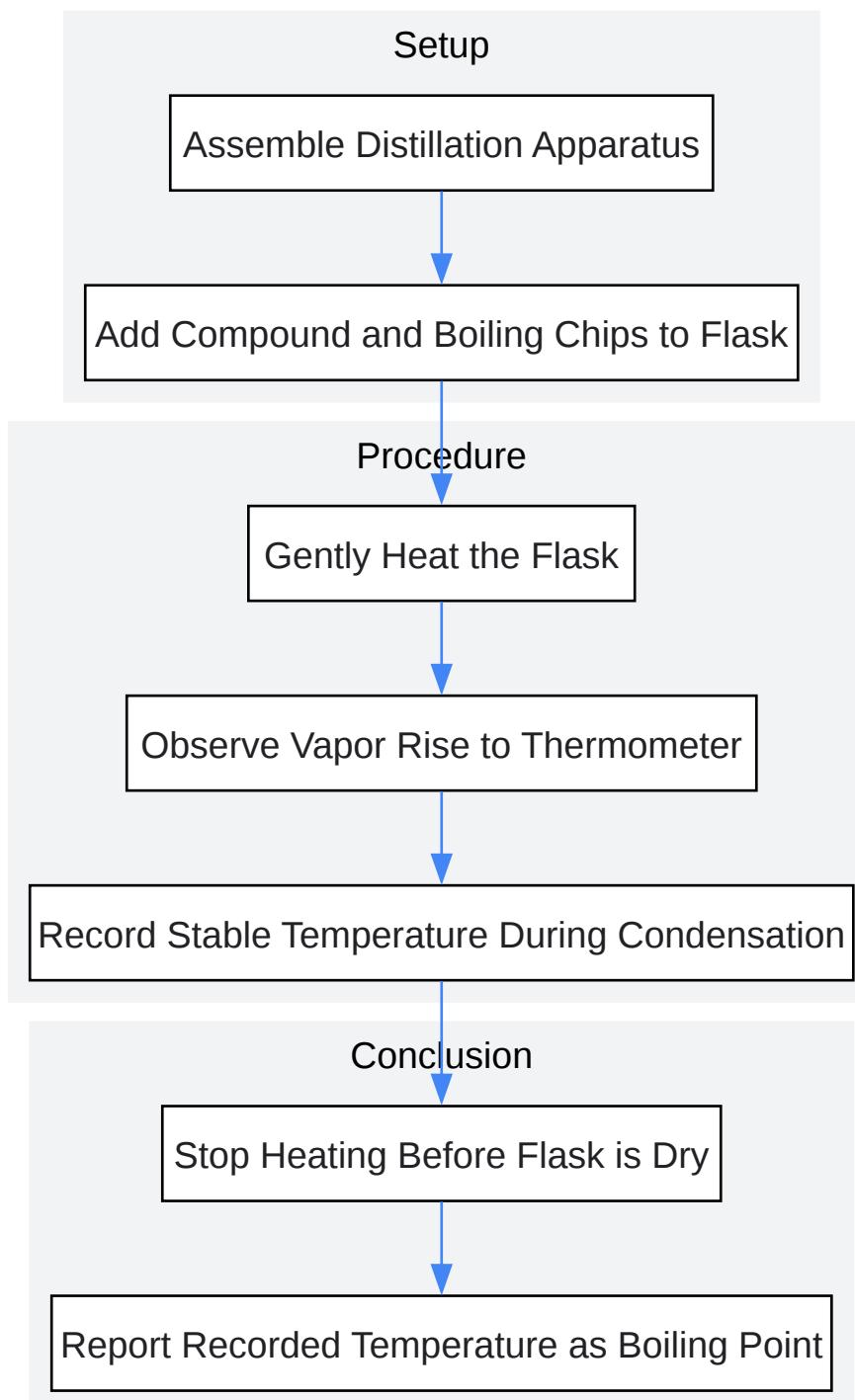
Experimental Protocol: Boiling Point Determination by Distillation

The following is a generalized protocol for determining the boiling point of a liquid compound like **5-Fluoro-4-iodo-2-methoxypyridine** at atmospheric pressure. This method validates the purity and identity of the substance.

Methodology

- Apparatus Setup: Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.

- Sample Preparation: Place a small volume of **5-Fluoro-4-iodo-2-methoxypyridine** and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask using a heating mantle.
- Vaporization: As the liquid heats, vapors will rise and come into contact with the thermometer bulb. The thermometer should be positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Equilibrium and Condensation: The temperature will rise until it stabilizes at the boiling point of the substance. At this point, a state of equilibrium exists between the vapor and the liquid. The vapor will then pass into the condenser and liquefy.
- Data Recording: Record the temperature at which the liquid is consistently condensing and dripping into the receiving flask. This stable temperature is the boiling point.
- Conclusion: Cease heating just before the flask runs dry to prevent the formation of peroxides or overheating of the residue.

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Caption: Workflow for Boiling Point Determination.

Conclusion

5-Fluoro-4-iodo-2-methoxypyridine is a valuable reagent with distinct physical properties defined by its unique combination of functional groups. Its high boiling point, density, and specific storage requirements are important considerations for its use in synthetic applications. A thorough understanding of these characteristics, along with adherence to appropriate safety protocols, is essential for researchers and scientists aiming to leverage this compound in the development of novel molecules.

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